Technical Guide: 2-(Trifluoromethoxy)phenyl Isothiocyanate Derivatives

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Compound of Interest	
Compound Name:	*2-(Trifluoromethoxy)phenyl isothiocyanate*
CAS No.:	*175205-33-1*
Cat. No.:	*B063484*

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Strategic Fluorination in Medicinal Chemistry & Drug Design

Executive Summary

2-(Trifluoromethoxy)phenyl isothiocyanate (CAS: 175278-00-9) represents a high-value pharmacophore scaffold in modern drug discovery. Unlike its more common para-substituted analog (used in the blockbuster ALS drug Riluzole), the ortho-substituted isomer offers unique steric and electronic advantages. The bulky -OCF_3 group at the C2 position induces a non-planar conformation in biaryl systems (the "Ortho Effect"), modulating receptor binding kinetics and shielding metabolic "soft spots" from cytochrome P450 oxidation.

This guide provides a rigorous analysis of the molecule's synthetic utility, specifically its transformation into thioureas, benzothiazoles, and thiohydantoins—motifs prevalent in anticonvulsant, antimicrobial, and kinase-inhibitor research.

Chemical Rationale: The "Fluorine Effect"

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The selection of the 2-(trifluoromethoxy) substituent is rarely accidental. It is a calculated medicinal chemistry tactic designed to alter physicochemical properties without adding excessive molecular weight.

Property	-OCF_3 (Trifluoromethoxy)	-CF_3 (Trifluoromethyl)	-OCH_3 (Methoxy)	Impact on Drug Design
Hammett Constant ( )	0.35	0.54	-0.27	Electron-Withdrawing: Deactivates the ring less than -CF_3, allowing fine-tuning of pKa.
Hansch Lipophilicity ( )	1.04	0.88	-0.02	High Lipophilicity: drastically improves membrane permeability (LogP).
Conformation	Rotatable (C-O-C angle)	Rigid	Rotatable	Conformational Bias: The -OCF_3 group prefers an orthogonal orientation to the ring, twisting the molecule.
Metabolic Stability	High (C-F bond strength)	High	Low (O-demethylation)	Blocker: Prevents metabolic degradation at the ortho-position.

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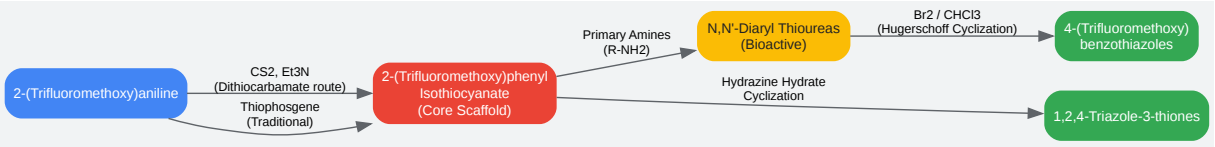
The Isothiocyanate (-NCS) Warhead

The isothiocyanate group is a "soft" electrophile. In the context of the 2-OCF_3 phenyl ring, the electron-withdrawing nature of the fluorine atoms increases the electrophilicity of the central carbon of the -NCS group, making it highly reactive toward nucleophiles (amines, hydrazines, thiols) to form stable thiourea linkages.

Synthetic Pathways & Experimental Protocols

Workflow Visualization

The following diagram illustrates the primary synthetic vectors starting from 2-(trifluoromethoxy)aniline.



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Caption: Divergent synthesis from the aniline precursor. The NCS intermediate is the pivot point for heterocyclic library generation.

Protocol A: Synthesis of 2-(Trifluoromethoxy)phenyl Isothiocyanate

Note: While thiophosgene is the classical reagent, it is highly toxic. The dithiocarbamate method using CS_2 and a desulfurizing agent (like tosyl chloride or iodine) is preferred for safety.

Reagents: 2-(Trifluoromethoxy)aniline (1.0 eq), Carbon Disulfide (CS_2, 10 eq), Triethylamine (Et_3N, 3.0 eq), Tosyl Chloride (TsCl, 1.1 eq), THF.

- Dithiocarbamate Formation: Dissolve 2-(trifluoromethoxy)aniline (10 mmol) in THF (50 mL) at 0°C. Add Et_3N dropwise, followed by CS_2. Stir for 4 hours at room temperature. A precipitate (triethylammonium dithiocarbamate salt) may form.

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- Desulfurization: Cool the mixture back to 0°C. Add a solution of TsCl (11 mmol) in THF dropwise.
- Completion: Stir for 2 hours. The reaction turns yellow/orange. Monitor by TLC (Hexane/EtOAc).
- Workup: Acidify with 1N HCl, extract with CH_2Cl_2, and wash with brine. Dry over $MgSO_4$.
- Purification: Flash chromatography (100% Hexane). The product is an oil.
  - Yield Expectation: 85-92%.
  - Safety: Perform in a fume hood; CS_2 is neurotoxic and flammable.

Protocol B: Synthesis of Thiourea Derivatives (Library Generation)

Reagents: **2-(Trifluoromethoxy)phenyl isothiocyanate** (1.0 eq), Substituted Amine (1.1 eq), Ethanol.

- Dissolve the isothiocyanate (1 mmol) in absolute ethanol (5 mL).
- Add the amine (e.g., morpholine, pyrrolidine, or a substituted aniline) (1.1 mmol).
- Reflux: Heat at 80°C for 2–4 hours. The electron-deficient nature of the 2-OCF_3 ring accelerates this reaction compared to non-fluorinated analogs.
- Isolation: Cool to room temperature. The thiourea product usually precipitates as a white/off-white solid. Filter and wash with cold ethanol.

Medicinal Chemistry Applications & SAR

The Riluzole Connection (Bioisosterism)

While Riluzole (used for ALS) is a 6-trifluoromethoxybenzothiazole (derived from the para-isomer), the ortho-isomer (derived from the title compound) yields 4-trifluoromethoxybenzothiazoles.

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- Mechanism: These compounds act as sodium channel blockers and glutamate release inhibitors.
- SAR Insight: Moving the -OCF_3 group to the 4-position (via the 2-NCS precursor) increases steric bulk around the nitrogen, potentially altering selectivity between Sodium Channel subtypes (NaV1.1 vs NaV1.7).

Kinase Inhibition (The "Twist")

In kinase inhibitors (e.g., Sorafenib analogs), the diaryl thiourea motif is a hydrogen bond donor to the Glu/Asp residues in the ATP binding pocket.

- Role of 2-OCF_3: The steric clash between the bulky ortho-OCF_3 and the thiourea NH forces the two aromatic rings to twist out of planarity. This "twisted" conformation is often critical for fitting into the hydrophobic specificity pocket of kinases (e.g., VEGFR, RAF).

Antimicrobial & Antifungal Agents

Thiourea derivatives of this scaffold have shown potency against S. aureus and C. albicans. The lipophilicity of the OCF_3 group enhances penetration through the bacterial cell wall, while the thiourea moiety chelates essential metal ions or inhibits bacterial topoisomerases.

Safety & Handling (E-E-A-T)

Hazard Classification:

- Skin Corrosion/Irritation: Category 1B (Causes severe burns).
- Lachrymator: Induces tearing.
- Respiratory Sensitizer: High risk of asthma-like symptoms upon inhalation.[1]

Handling Protocol:

- Containment: Always handle isothiocyanates in a functioning chemical fume hood.
- Quenching: Spills should be treated with an aqueous solution of ammonia or dilute NaOH (converts the volatile NCS into a non-volatile urea/thiourea).

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- Storage: Store at 2-8°C under inert gas (Argon/Nitrogen). Moisture sensitive (hydrolyzes to aniline).

References

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